

An In-depth Technical Guide to N-Phenylsuccinimide: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Phenylsuccinimide*

Cat. No.: *B1329287*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Phenylsuccinimide is a chemical compound belonging to the succinimide class of organic molecules. It is characterized by a succinimide ring substituted with a phenyl group on the nitrogen atom. This compound and its derivatives have garnered interest in various scientific fields, including medicinal chemistry and materials science, owing to their diverse biological activities and utility as synthetic intermediates. This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **N-Phenylsuccinimide**, tailored for professionals in research and development.

Chemical and Physical Properties

N-Phenylsuccinimide is a white to off-white crystalline solid under standard conditions. Its key chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₂	[1][2][3][4][5]
Molecular Weight	175.18 g/mol	[1][4][5]
CAS Number	83-25-0	[3][4][6]
Melting Point	155 °C	[4]
Boiling Point	400 °C at 760 mmHg (Predicted)	
Appearance	White to Gray Crystal or Powder	
Solubility	Soluble in ether and boiling alcohol. Slightly soluble in boiling water.	[7]
Water Solubility (logS)	-1.66 (mol/L)	[8]
Octanol/Water Partition Coefficient (logP)	1.340	[8]

Molecular Structure

The molecular structure of **N-Phenylsuccinimide** consists of a five-membered succinimide ring attached to a phenyl group via the nitrogen atom. The succinimide ring contains two carbonyl groups. While a specific crystal structure determination for **N-Phenylsuccinimide** is not readily available in the cited literature, the crystal structure of the closely related compound, N-(3-hydroxyphenyl)succinimide, provides valuable insights. In this analog, the dihedral angle between the benzene ring and the pyrrolidine ring is 53.9°.[9] The molecules in the crystal are linked by hydrogen bonds.[9]

Spectral Data

The structural characterization of **N-Phenylsuccinimide** is supported by various spectroscopic techniques.

- ^1H NMR (300 MHz, CDCl_3): δ 2.86 (s, 4H, 2 x CH_2), 7.25 (d, $J=8.7$ Hz, 2H, ArH), 7.40-7.50 (m, 3H, ArH).[10]
- ^{13}C NMR (100 MHz, CDCl_3): δ 28.7, 30.9, 118.8, 122.8, 128.6, 139.2, 170.0, 173.7.[10]
- IR (KBr, cm^{-1}): 1712 (C=O), 1498, 1186, 815, 673.[10]
- Mass Spectrum (LC-MS, $M+1$): 176.4.[10]

Synthesis of N-Phenylsuccinimide

N-Phenylsuccinimide can be synthesized through several methods. A common laboratory-scale preparation involves the reaction of succinic anhydride with aniline.

Experimental Protocol: Green Synthesis from Succinic Anhydride and Aniline

This protocol outlines a one-pot, environmentally friendly synthesis of **N-Phenylsuccinimide**.

Materials:

- Aniline
- Succinic anhydride
- Glacial Acetic Acid
- Zinc dust
- Crushed ice
- Sodium bicarbonate solution (aqueous)
- Ethyl alcohol

Equipment:

- Round-bottom flask

- Magnetic stirrer and stir bar
- Heating mantle (if necessary, though the reaction is exothermic)
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)
- Beakers
- Standard laboratory glassware

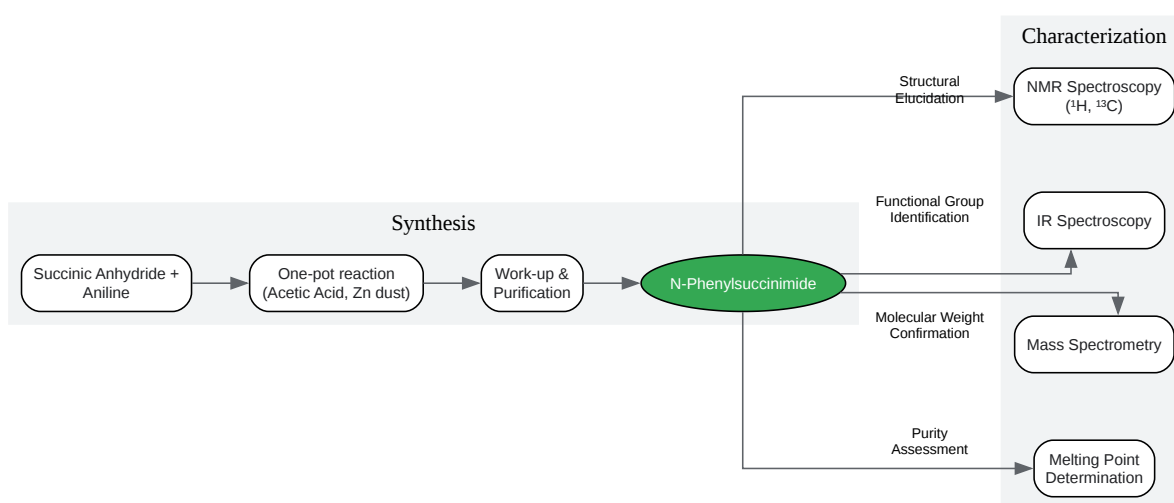
Procedure:

- In a round-bottom flask, dissolve aniline (0.040 mole) in acetic acid (35 mL) with stirring.
- To this solution, add succinic anhydride (0.044 mole) at once while continuing to stir vigorously for 10 minutes at room temperature.
- Add zinc dust (2 mole %) to the reaction mixture in one portion. An exothermic reaction will occur, raising the temperature to approximately 55 °C.
- Continue stirring the reaction mixture for 1.5 hours, maintaining the temperature.
- Allow the mixture to cool to room temperature.
- Filter the mixture to remove any unreacted zinc.
- Pour the filtrate onto crushed ice (150 g). A solid precipitate will form.
- Collect the solid by vacuum filtration and wash it with water.
- To remove any unreacted succinilic acid, transfer the solid to an aqueous solution of sodium bicarbonate and stir for 10 minutes.
- Filter the solid again and wash thoroughly with water.
- Purify the crude **N-Phenylsuccinimide** by recrystallization from ethyl alcohol to obtain the final product.

Expected Yield: 82%^[10]

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **N-Phenylsuccinimide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Succinanyl | C₁₀H₉NO₂ | CID 66519 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. PubChemLite - N-phenylsuccinimide (C10H9NO2) [pubchemlite.lcsb.uni.lu]
- 3. N-Phenylsuccinimide [webbook.nist.gov]
- 4. N-Phenylsuccinimide 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 5. scbt.com [scbt.com]
- 6. N-Phenylsuccinimide [webbook.nist.gov]
- 7. prepchem.com [prepchem.com]
- 8. N-Phenylsuccinimide (CAS 83-25-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. Crystal structure of N-(3-hydroxy-phenyl)succinimide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ijcps.org [ijcps.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Phenylsuccinimide: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329287#n-phenylsuccinimide-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com